

# Thermophysical Properties of Ethyl 3-Methylpentanoate: An In-depth Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 3-Methylpentanoate

Cat. No.: B1260497

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

Ethyl **3-methylpentanoate** (C<sub>8</sub>H<sub>16</sub>O<sub>2</sub>) is a branched-chain ester recognized for its characteristic fruity aroma, reminiscent of pineapple.<sup>[1]</sup> Beyond its application in the flavor and fragrance industry, understanding its thermophysical properties is crucial for its use in various chemical processes, including as a solvent or a synthetic intermediate in drug development. This technical guide provides a comprehensive overview of the core thermophysical properties of ethyl **3-methylpentanoate**, details the experimental protocols for their determination, and presents available data in a structured format.

While extensive temperature-dependent experimental data for ethyl **3-methylpentanoate** is not widely available in public literature, this guide consolidates the existing data and discusses the expected trends based on the behavior of similar branched esters. The National Institute of Standards and Technology (NIST) TRC Web Thermo Tables (WTT) have critically evaluated thermophysical property data for this compound, indicating that experimental data for properties like density and viscosity as a function of temperature exist, though they are not publicly detailed.<sup>[1][2]</sup>

## Core Thermophysical Properties

The thermophysical properties of ethyl **3-methylpentanoate** are key to its behavior in various applications. These properties are influenced by its molecular structure, which includes a six-

carbon chain with a methyl branch at the third position and an ethyl ester group.

## Data Presentation

The following tables summarize the available quantitative data for the thermophysical properties of ethyl **3-methylpentanoate**.

Table 1: General Physicochemical Properties of Ethyl **3-Methylpentanoate**

Property	Value	Conditions	Reference(s)
Molecular Formula	C8H16O2	-	[3][4][5]
Molar Mass	144.21 g/mol	-	[3][4]
Appearance	Colorless liquid	Standard	[3][6]
Odor	Fruity, pineapple-like	-	[1]
Boiling Point	155.00 to 156.00 °C	760.00 mm Hg	[3]
Boiling Point	152 °C	Not specified	[6]
Density	0.866 - 0.873 g/cm <sup>3</sup>	Not specified	[3]
Specific Gravity	0.86200 to 0.87200	25.00 °C	[3]
Refractive Index	1.405 - 1.412	Not specified	
Refractive Index	1.40300 to 1.41300	20.00 °C	
Vapor Pressure	2.91 mmHg	25 °C	[6]
Flash Point	45.00 °C	(Tagliabue Closed Cup)	

Table 2: Temperature-Dependent Properties of Ethyl **3-Methylpentanoate** (Qualitative Data from NIST)

Property	Temperature Range	Number of Experimental Data Points	Reference
Liquid Density	190 K to 601 K	2	<a href="#">[1]</a> <a href="#">[2]</a>
Liquid Viscosity	270 K to 600 K	Not specified	<a href="#">[1]</a> <a href="#">[2]</a>

Note: The specific experimental data points from the NIST/TRC database are not publicly available and are part of a subscription service.

## Experimental Protocols

The determination of thermophysical properties of esters like ethyl **3-methylpentanoate** relies on well-established experimental techniques. The following protocols are representative of the methodologies used to measure density, viscosity, refractive index, and surface tension.

### Density Measurement

The density of liquid esters is commonly measured using a vibrating-tube densimeter.[\[7\]](#)

Methodology:

- **Calibration:** The instrument is calibrated using two fluids of known density, typically dry air and deionized water, at the desired temperature.
- **Sample Injection:** A small sample of ethyl **3-methylpentanoate** is injected into the U-shaped vibrating tube.
- **Temperature Equilibration:** The sample is allowed to reach thermal equilibrium with the instrument's controlled temperature environment.
- **Measurement:** The instrument measures the oscillation period of the tube filled with the sample. This period is directly related to the density of the sample.
- **Data Conversion:** The instrument's software converts the oscillation period to a density value based on the calibration.

- **Temperature Variation:** Measurements are repeated at different temperatures to determine the temperature dependency of the density.

## Viscosity Measurement

The viscosity of esters can be determined using various types of viscometers, with capillary and falling-body viscometers being common choices.<sup>[7]</sup>

Methodology (Ubbelohde Capillary Viscometer):

- **Sample Preparation:** A known volume of ethyl **3-methylpentanoate** is introduced into the viscometer.
- **Thermal Equilibration:** The viscometer is placed in a constant-temperature bath until the sample reaches the desired temperature.
- **Flow Time Measurement:** The liquid is drawn up into the upper bulb of the viscometer, and the time it takes for the liquid to flow between two marked points on the capillary is measured.
- **Kinematic Viscosity Calculation:** The kinematic viscosity is calculated from the flow time and the viscometer constant.
- **Dynamic Viscosity Calculation:** The dynamic viscosity is obtained by multiplying the kinematic viscosity by the density of the liquid at the same temperature.
- **Temperature Series:** The process is repeated at various temperatures to establish the viscosity-temperature relationship.

## Refractive Index Measurement

An Abbe refractometer is a standard instrument for measuring the refractive index of liquids.

Methodology:

- **Calibration:** The refractometer is calibrated using a standard liquid with a known refractive index, such as distilled water.

- **Sample Application:** A few drops of ethyl **3-methylpentanoate** are placed on the prism of the refractometer.
- **Measurement:** The user looks through the eyepiece and adjusts the instrument until the dividing line between the light and dark fields is centered on the crosshairs. The refractive index is then read from the scale.
- **Temperature Control:** The measurement is performed at a controlled temperature, as the refractive index is temperature-dependent. A circulating water bath is often used to maintain a constant temperature.
- **Wavelength Specificity:** The refractive index is also dependent on the wavelength of light used. Measurements are typically made at the sodium D-line (589 nm).

## Surface Tension Measurement

The pendant drop method is a widely used technique for determining the surface tension of liquids.

Methodology:

- **Droplet Formation:** A small droplet of ethyl **3-methylpentanoate** is formed at the tip of a needle.
- **Image Capture:** A high-resolution camera captures the profile of the pendant drop.
- **Shape Analysis:** The shape of the drop is determined by the balance between surface tension and gravity. Sophisticated software analyzes the drop shape.
- **Laplace-Young Equation:** The software fits the profile of the drop to the Laplace-Young equation, which relates the surface tension to the shape of the drop and the density difference between the liquid and the surrounding medium (usually air).
- **Temperature Control:** The sample is housed in a temperature-controlled chamber to allow for measurements at various temperatures.

## Mandatory Visualization

## Experimental Workflow for Thermophysical Property Determination

The following diagram illustrates a typical experimental workflow for the comprehensive determination of the thermophysical properties of a liquid ester like ethyl **3-methylpentanoate**.

Caption: Experimental workflow for determining thermophysical properties.

## Signaling Pathways

The concept of signaling pathways is a biological one, describing how cells communicate and respond to their environment through a series of molecular interactions. This concept is not applicable to the thermophysical properties of a simple organic compound like ethyl **3-methylpentanoate**, which are governed by the principles of physics and chemistry related to intermolecular forces and molecular structure.

## Conclusion

This technical guide has summarized the available thermophysical property data for ethyl **3-methylpentanoate** and outlined the standard experimental protocols for their measurement. While single-point data for properties such as density, boiling point, and refractive index are available, comprehensive temperature-dependent data, particularly for viscosity and surface tension, are not readily found in the public domain. The existence of critically evaluated data from NIST suggests that such measurements have been performed, and researchers requiring high-accuracy, temperature-dependent data may need to consult specialized databases. The provided experimental workflows and the understanding of general trends for branched esters serve as a valuable resource for scientists and professionals working with this compound in research and development.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. WTT- Under Construction Page [wtt-pro.nist.gov]
- 2. researchgate.net [researchgate.net]
- 3. Ethyl 3-methylpentanoate | C<sub>8</sub>H<sub>16</sub>O<sub>2</sub> | CID 560255 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. scbt.com [scbt.com]
- 5. CAS 5870-68-8: Ethyl 3-methylpentanoate | CymitQuimica [cymitquimica.com]
- 6. chembk.com [chembk.com]
- 7. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Thermophysical Properties of Ethyl 3-Methylpentanoate: An In-depth Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1260497#thermophysical-properties-of-ethyl-3-methylpentanoate]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

#### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)